

Technical Guide: MES Potassium Salt – Physicochemical Standards & Application Protocols

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Compound of Interest

Compound Name:	MES potassium salt
CAS No.:	39946-25-3
Cat. No.:	B1260804

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Executive Summary & Chemical Identity

MES Potassium Salt (2-(N-Morpholino)ethanesulfonic acid potassium salt) is the potassium-counterion variant of the Good's buffer MES.^[1] While the sodium salt is ubiquitous, the potassium salt is the critical choice for intracellular mimicry, plant tissue culture, and ion-channel research where sodium toxicity or interference must be eliminated.

This guide provides the exact molecular specifications and a self-validating protocol for buffer preparation, ensuring experimental reproducibility.

Core Chemical Specifications

Parameter	Specification
Chemical Name	2-(N-Morpholino)ethanesulfonic acid potassium salt
Common Acronym	MES-K
CAS Number	39946-25-3
Molecular Formula	C ₆ H ₁₂ KNO ₄ S
Molecular Weight	233.33 g/mol
pKa (25°C)	6.10 ± 0.05
Useful pH Range	5.5 – 6.7
Solubility	Water (≥ 0.35 g/mL)
Appearance	White crystalline powder

Strategic Application: Why Choose Potassium?

The choice between MES-Na (Sodium salt) and MES-K (Potassium salt) is not trivial; it dictates the ionic fidelity of your experimental model.

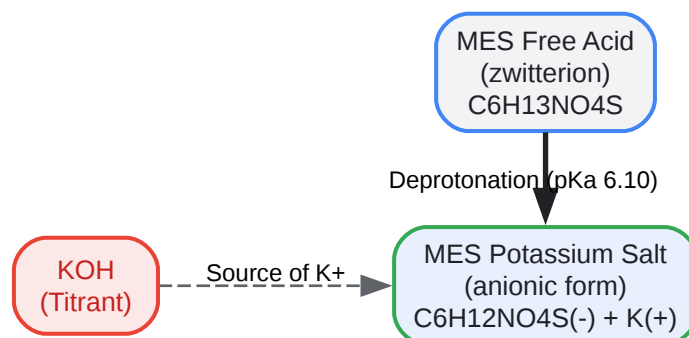
The Intracellular Imperative

Cytosolic K⁺ concentrations typically range from 100–150 mM, while Na⁺ is low (5–15 mM).[1] Using MES-Na in cytosolic protein assays introduces non-physiological Na⁺ levels, which can:

- Inhibit K⁺-dependent enzymes: Pyruvate kinase and certain ATPases require K⁺ for catalytic activity.
- Distort Voltage-Gated Channels: In electrophysiology, introducing external Na⁺ via buffer salts can alter reversal potentials.[1]
- Plant Toxicity: In plant tissue culture media, excess sodium is phytotoxic. MES-K provides necessary buffering without inducing salt stress.

Structural Dynamics & Equilibrium

The following diagram illustrates the dissociation mechanism and the role of the Potassium ion in stabilizing the sulfonate group.



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Figure 1: Chemical equilibrium shift from MES Free Acid to **MES Potassium Salt** upon titration, establishing the buffer system.

Protocol: Self-Validating Buffer Preparation

Objective: Prepare 1.0 L of 0.1 M MES-K Buffer at pH 6.0. Methodology: The "Ratio Method" (Henderson-Hasselbalch) is superior to simple titration because it relies on mass balance rather than a drifting pH electrode.

Reagents Required^{[1][2][6][7][8][9]}

- MES Free Acid (MW: 195.24 g/mol)^[2]
- **MES Potassium Salt** (MW: 233.33 g/mol)^{[3][4][5][6]}
- Ultrapure Water (18.2 MΩ·cm)

Step-by-Step Workflow

Step 1: Calculate Mass Ratios To achieve pH 6.0 (close to pKa 6.10), we use the Henderson-Hasselbalch equation:

^[1]

For a 0.1 M total solution (100 mM):

- [MES-Acid] \approx 55.7 mM

- [MES-K] \approx 44.3 mM

Step 2: Weighing (The Validation Step)

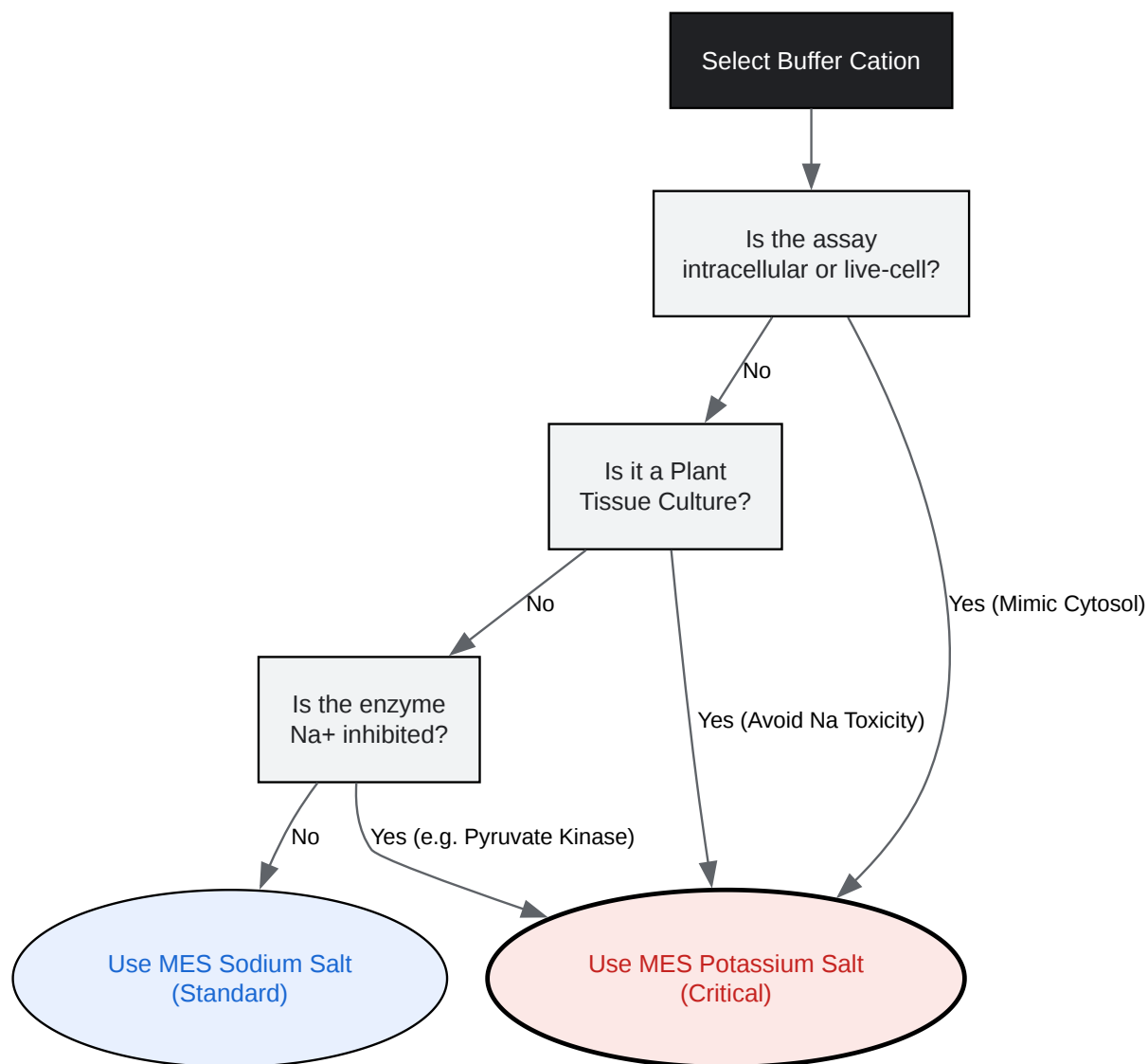
- MES Free Acid:
- **MES Potassium Salt:**

Step 3: Dissolution & Verification

- Add both weighed powders to a beaker.
- Add 900 mL of Ultrapure water.
- Stir until completely dissolved (solution should be clear/colorless).
- Validation Point: Measure pH. It should be within ± 0.05 of 6.0 at 25°C.
 - If pH is > 6.1 :[\[2\]](#) Check water quality (CO₂ contamination).
 - If pH is < 5.9 :[\[7\]](#) Check moisture content of MES-K (it is hygroscopic).
- Top up to 1.0 L with water.

Decision Logic: When to Use MES-K?

Use the following logic flow to determine if MES-K is required for your specific experimental constraints.



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Figure 2: Decision matrix for selecting **MES Potassium Salt** over the standard Sodium variant.

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